

Application Notes: HIV Protease Substrate 1 for Live-Cell Imaging

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Compound of Interest

Compound Name: HIV Protease Substrate 1

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Introduction

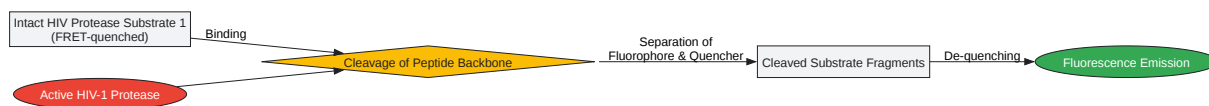
Human Immunodeficiency Virus Type 1 (HIV-1) protease is a critical enzyme in the viral life cycle, responsible for cleaving newly synthesized polyproteins into mature, functional proteins essential for producing infectious virions.[1][2] This indispensable role makes HIV-1 protease a primary target for antiretroviral therapies.[2] Monitoring the activity of HIV-1 protease in real-time within living cells is crucial for understanding viral replication dynamics and for the high-throughput screening of novel protease inhibitors.[3] **HIV Protease Substrate 1** is a fluorogenic peptide substrate designed for the sensitive and continuous measurement of HIV-1 protease activity in various experimental settings, including live-cell imaging.

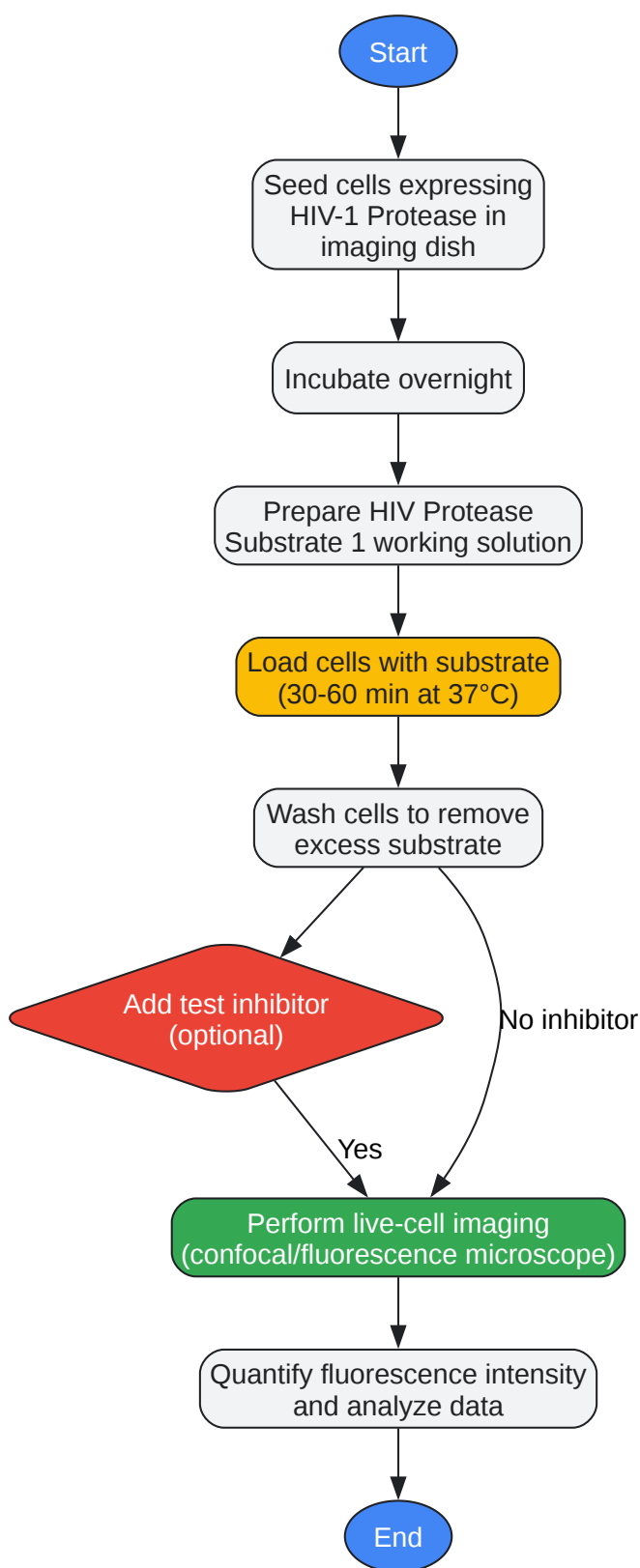
Principle of the Assay

HIV Protease Substrate 1 is a synthetic peptide that incorporates a specific cleavage sequence recognized by HIV-1 protease.[4] The peptide is flanked by a fluorophore and a quencher molecule. In its intact state, the proximity of the quencher to the fluorophore results in Förster Resonance Energy Transfer (FRET), leading to the suppression of the fluorophore's emission.[4][5] Upon cleavage of the peptide by active HIV-1 protease, the fluorophore and quencher are separated, disrupting FRET and causing a significant increase in fluorescence intensity.[4][5] This increase in fluorescence is directly proportional to the enzymatic activity of HIV-1 protease, providing a real-time readout of its function.

A common example of such a substrate is a peptide containing the sequence Arg-Glu(EDANS)-Ser-Gln-Asn-Tyr-Pro-Ile-Val-Gln-Lys(DABCYL)-Arg.[4] Here, EDANS (5-((2-Aminoethyl)amino)naphthalene-1-sulfonic acid) serves as the fluorophore and DABCYL (4-((4-(Dimethylamino)phenyl)azo)benzoic acid) acts as the quencher.[4]

Mechanism of Action of HIV Protease Substrate 1





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References

- 1. HIV-1 Protease Assay Kit - Creative BioMart [creativebiomart.net]
- 2. Mechanism and Kinetics of HIV-1 Protease Activation - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Visualization of HIV Protease Inhibition Using a Novel FRET Molecular Probe - PMC [pmc.ncbi.nlm.nih.gov]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. HIV Protease FRET Substrate I - 1 mg [eurogentec.com]
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